

An In-depth Technical Guide to 3-Acetamidobenzene-1-sulfonyl chloride

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Compound of Interest

Compound Name: 3-Acetamidobenzene-1-sulfonyl
chloride

Cat. No.: B1274608

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and other physicochemical properties of **3-Acetamidobenzene-1-sulfonyl chloride**. It is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications.

Core Molecular Properties

3-Acetamidobenzene-1-sulfonyl chloride is an organic compound featuring a benzene ring substituted with an acetamido group and a sulfonyl chloride group at positions 3 and 1, respectively. The presence of the reactive sulfonyl chloride group makes it a key intermediate in the synthesis of various sulfonamides, a class of compounds with diverse pharmacological activities.

Physicochemical Data

The following table summarizes the key quantitative data for **3-Acetamidobenzene-1-sulfonyl chloride**.^[1]

Property	Value
Molecular Formula	C ₈ H ₈ ClNO ₃ S
Molecular Weight	233.67 g/mol
IUPAC Name	3-acetamidobenzenesulfonyl chloride
Canonical SMILES	CC(=O)NC1=CC(=CC=C1)S(=O)(=O)Cl
InChI	InChI=1S/C8H8ClNO3S/c1-6(11)10-7-3-2-4-8(5-7)14(9,12)13/h2-5H,1H3,(H,10,11)
InChIKey	BSNCGXHXSOEIEZ-UHFFFAOYSA-N
CAS Number	23905-46-6

Molecular Structure and Visualization

The molecular structure of **3-Acetamidobenzene-1-sulfonyl chloride** is characterized by a central benzene ring. An acetamido group (-NHCOCH₃) is attached to the third carbon atom of the ring, while a sulfonyl chloride group (-SO₂Cl) is bonded to the first carbon atom.



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References

- 1. 3-Acetamidobenzene-1-sulfonyl chloride | C₈H₈ClNO₃S | CID 3157455 - PubChem [pubchem.ncbi.nlm.nih.gov]
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